

Personal protective equipment for handling 2,3-Dihydroxy-4-nitrobenzoic acid

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Compound of Interest

Compound Name: 2,3-Dihydroxy-4-nitrobenzoic acid

Cat. No.: B3330596

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Essential Safety and Handling: 2,3-Dihydroxy-4-nitrobenzoic Acid

This guide provides crucial safety and logistical information for handling **2,3-Dihydroxy-4-nitrobenzoic acid** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedures to ensure safe handling, storage, and disposal. The following recommendations are synthesized from safety data sheets of structurally similar compounds, including nitro-substituted and dihydroxy-substituted benzoic acids.

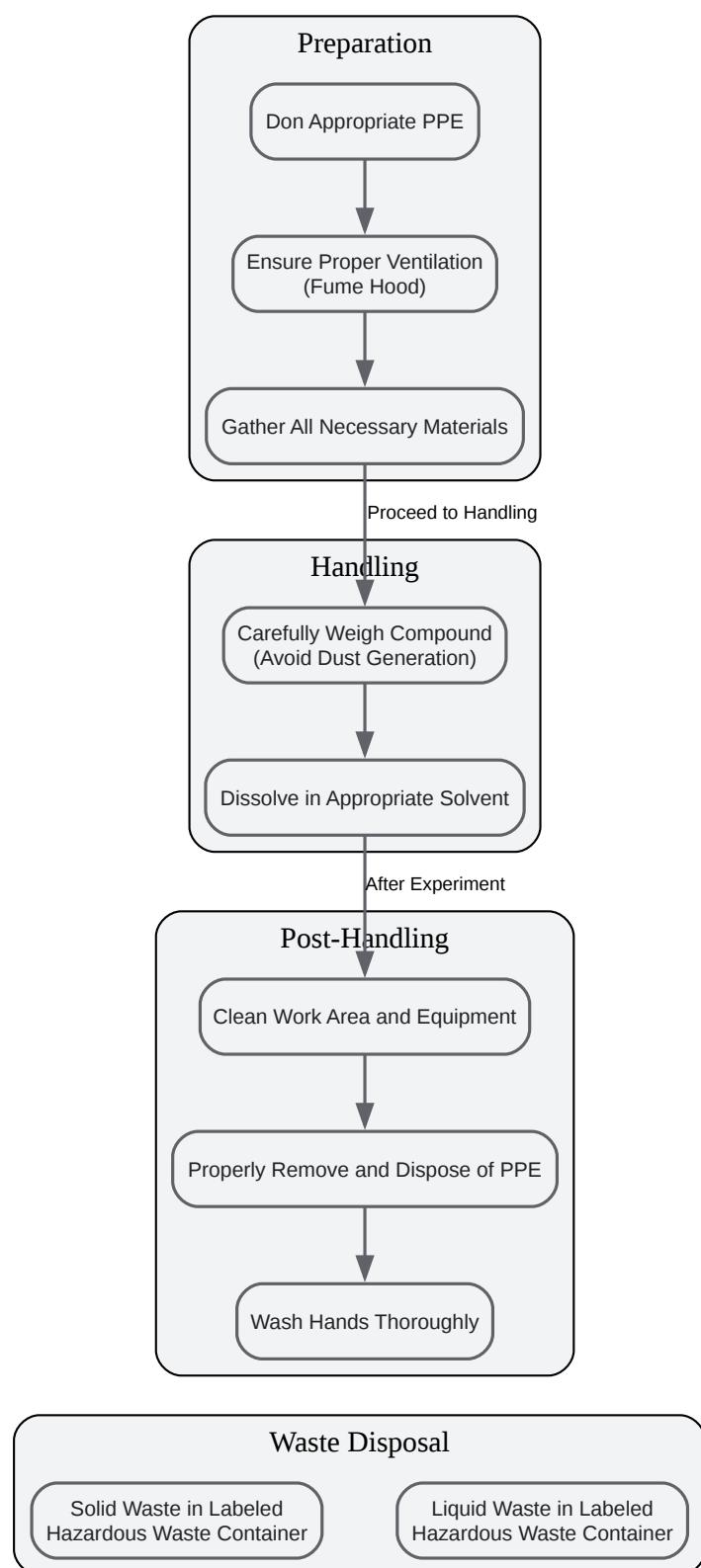
Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or glasses with side shields are required. ^{[1][2]} For operations with a higher risk of splashing, a face shield should also be worn.
Skin Protection	An appropriate lab coat should be worn to prevent skin contact. ^{[1][2]} Chemical-resistant gloves (e.g., nitrile) must be worn; inspect gloves for integrity before each use and practice proper glove removal technique. ^[3]
Respiratory Protection	In cases of insufficient ventilation or when dust may be generated, a NIOSH/MSHA-approved respirator is necessary. ^{[1][4]} A dust mask is recommended for handling the solid compound.

Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is critical for minimizing risks associated with handling **2,3-Dihydroxy-4-nitrobenzoic acid**. This involves careful preparation, handling, and post-handling procedures.

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